

Application Notes and Protocols: 1-(Dimethoxymethyl)-4-methoxybenzene in the Fragrance Industry

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Compound of Interest

Compound Name: 1-(Dimethoxymethyl)-4-methoxybenzene

Cat. No.: B1265740

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Introduction

1-(Dimethoxymethyl)-4-methoxybenzene, also known by its synonyms p-anisaldehyde dimethyl acetal and 4-methoxybenzaldehyde dimethyl acetal, is a versatile aromatic compound utilized in the fragrance industry.^{[1][2][3][4]} With the CAS number 2186-92-7, this colorless to pale yellow liquid possesses a mild, floral, and sweet aroma with nuances of hawthorn, lilac, and green notes.^{[1][5][6][7]} Its stability and unique olfactory profile make it a valuable ingredient in the formulation of a wide range of fragrance compositions, from fine perfumes to personal care products.^{[1][2][3]} This document provides detailed application notes and experimental protocols for the use of **1-(dimethoxymethyl)-4-methoxybenzene** in fragrance research and development.

Physicochemical and Olfactory Properties

A comprehensive understanding of the physicochemical and olfactory properties of **1-(dimethoxymethyl)-4-methoxybenzene** is essential for its effective application. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ O ₃	[5][8]
Molecular Weight	182.22 g/mol	[5][8]
CAS Number	2186-92-7	[1][2][3][8]
Appearance	Clear colorless to light yellow liquid	[2][4]
Odor Profile	Mild, floral, hawthorn, sweet, green, lilac	[1][5][6][7]
Odor Strength	Low	[1]
Substantivity on paper	112 hours	[1]
Vapor Pressure	0.0171 - 0.133 mmHg @ 25°C	[1][2]
Flash Point	97 - 114 °C	[2][4][7]
Specific Gravity	1.063 - 1.073 g/cm ³ @ 25°C	[1][9]
Refractive Index	1.498 - 1.508 @ 20°C	[1][9]
Solubility	Soluble in alcohol and most organic solvents; insoluble in water.	[2][4]
Recommended Usage	Up to 8% in fragrance concentrate	[1]

Experimental Protocols

Protocol 1: Synthesis of 1-(Dimethoxymethyl)-4-methoxybenzene via Acetalization

This protocol describes a standard laboratory procedure for the synthesis of **1-(dimethoxymethyl)-4-methoxybenzene** from p-anisaldehyde and methanol.

Materials:

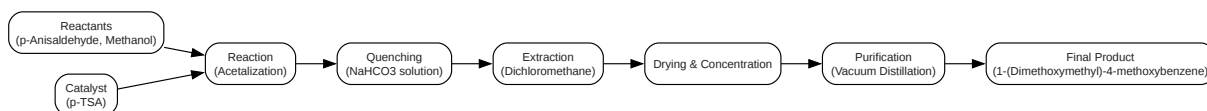
- p-Anisaldehyde (1.0 eq)
- Methanol (10 eq)
- Anhydrous p-toluenesulfonic acid (p-TSA) (0.05 eq)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Magnetic stirrer and hotplate
- Standard glassware for organic synthesis

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve p-anisaldehyde in methanol.
- Add p-toluenesulfonic acid to the solution.
- Stir the reaction mixture at room temperature for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Once the reaction is complete, quench the reaction by adding saturated sodium bicarbonate solution until the pH is neutral.
- Extract the product with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash with brine (1 x 50 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.

- The crude product can be purified by vacuum distillation to yield pure **1-(dimethoxymethyl)-4-methoxybenzene**.

Logical Workflow for Synthesis



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Caption: A logical workflow for the synthesis of **1-(Dimethoxymethyl)-4-methoxybenzene**.

Protocol 2: Olfactory Evaluation

This protocol outlines a standardized method for the sensory evaluation of **1-(dimethoxymethyl)-4-methoxybenzene**.

Materials:

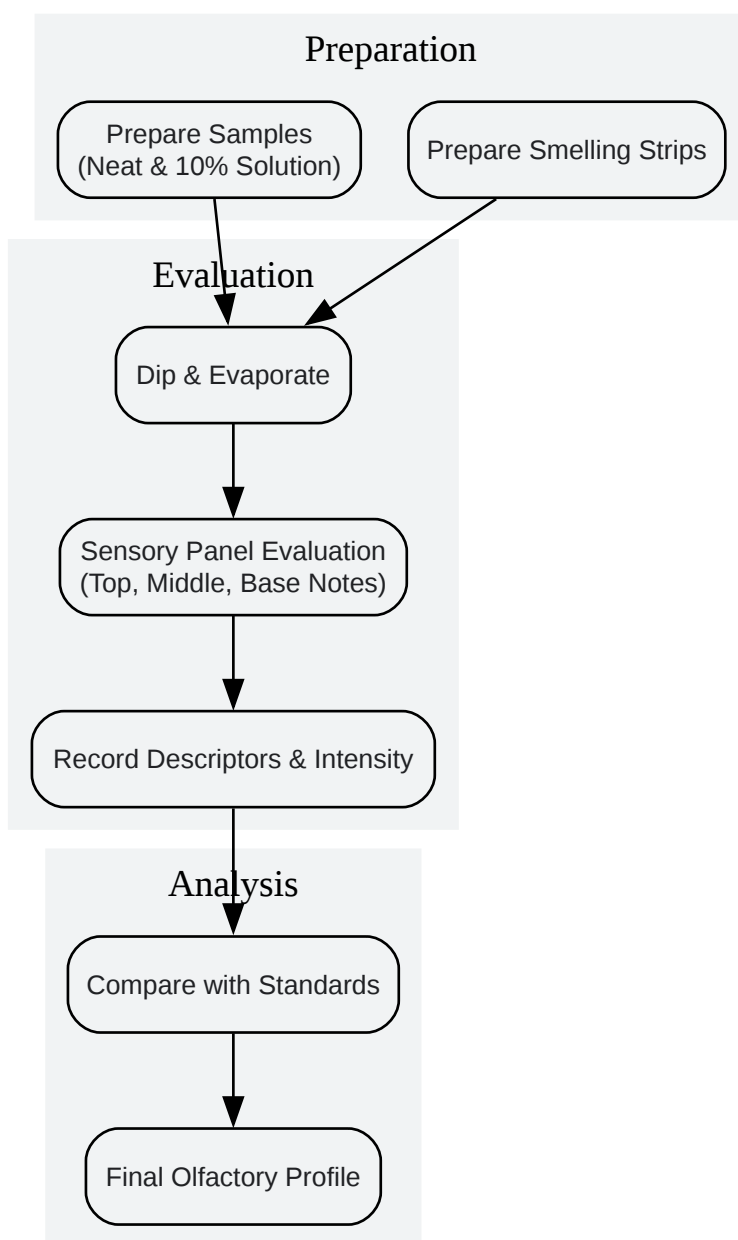
- **1-(Dimethoxymethyl)-4-methoxybenzene** (neat and in 10% ethanol solution)
- Standard smelling strips
- Panel of trained sensory analysts
- Odor-free evaluation room

Procedure:

- Dip a smelling strip into the 10% solution of **1-(dimethoxymethyl)-4-methoxybenzene**.
- Allow the solvent to evaporate for 10-15 seconds.
- Present the strip to the sensory panelist at a distance of approximately 2-3 cm from the nose.

- Ask the panelist to describe the odor profile at different time points (top note: immediately after dipping; middle note: after 15-30 minutes; base note: after 2-4 hours).
- Record the odor characteristics, intensity (on a scale of 1-10), and any observed changes over time.
- Repeat the evaluation with the neat compound to assess its full odor profile.
- Compare the findings with established descriptors for this material.

Experimental Workflow for Olfactory Evaluation



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Caption: A standardized workflow for the olfactory evaluation of fragrance materials.

Protocol 3: Stability Testing in a Model Fragrance Formulation

This protocol provides a method to assess the stability of **1-(dimethoxymethyl)-4-methoxybenzene** in a simple hydroalcoholic fragrance formulation.

Materials:

- **1-(Dimethoxymethyl)-4-methoxybenzene**
- Ethanol (perfumer's grade)
- Deionized water
- Glass vials with airtight caps
- Incubators/ovens set at various temperatures (e.g., 4°C, 25°C, 40°C)
- UV light chamber
- GC-MS instrument

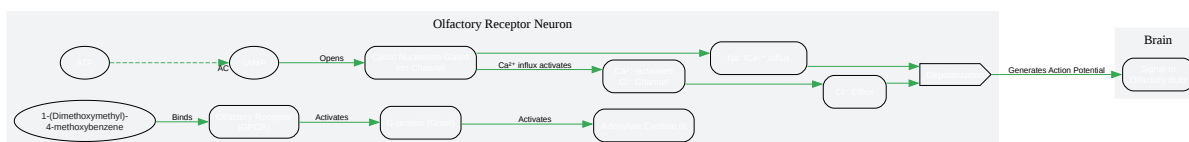
Procedure:

- Prepare a model fragrance formulation containing 2% **1-(dimethoxymethyl)-4-methoxybenzene** in an 80:20 ethanol/water solution.
- Dispense the formulation into multiple glass vials.
- Store the vials under different conditions:
 - Refrigerated (4°C) - Control
 - Room temperature (25°C) with and without light exposure
 - Accelerated aging (40°C)
 - UV light exposure
- At specified time points (e.g., 1 week, 1 month, 3 months), withdraw samples from each condition.
- Analyze the samples by GC-MS to quantify the concentration of **1-(dimethoxymethyl)-4-methoxybenzene** and identify any degradation products.

- Conduct olfactory evaluation of the aged samples to detect any changes in the scent profile.
- Assess physical changes such as color and clarity.

Signaling Pathway: General Olfactory Transduction

The perception of fragrance molecules like **1-(dimethoxymethyl)-4-methoxybenzene** begins with their interaction with olfactory receptors in the nasal cavity. The following diagram illustrates the generalized signal transduction pathway.



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Caption: A generalized diagram of the olfactory signal transduction pathway.

Applications in Fragrance Formulations

1-(Dimethoxymethyl)-4-methoxybenzene is a versatile ingredient that can be incorporated into various fragrance types.

- **Floral Accords:** Its inherent floral and sweet notes make it an excellent component for building or enhancing floral accords, particularly those featuring hawthorn, lilac, jasmine, and other white florals.^{[1][6][7]}
- **Modifier and Blender:** Due to its mild character, it can be used to soften and round off the sharper notes of other fragrance ingredients, acting as a bridge between different olfactory families.

- **Stability Enhancer:** As an acetal, it is generally more stable in various product bases compared to its corresponding aldehyde (p-anisaldehyde), making it suitable for applications where the aldehyde may be prone to degradation or discoloration.[10][11][12]
- **Fine Fragrances:** In fine perfumery, it can impart a sophisticated, sweet, and slightly powdery nuance to compositions.
- **Personal Care Products:** Its stability makes it a good candidate for use in soaps, lotions, and other cosmetic products where the fragrance needs to remain consistent over the product's shelf life.[2][3]

Conclusion

1-(Dimethoxymethyl)-4-methoxybenzene is a valuable asset in the perfumer's palette. Its pleasant and complex floral-sweet odor profile, combined with its favorable stability, allows for its broad application in the creation of a diverse range of fragrances. The provided protocols offer a foundational framework for researchers and formulators to explore the full potential of this intriguing fragrance molecule. Further research into its synergistic effects with other aroma chemicals and its performance in a wider array of consumer product bases will continue to expand its utility in the fragrance industry.

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